

mafenide acetate stability storage conditions

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Compound Focus: Mafenide

CAS No.: 138-39-6

Cat. No.: S534376

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Official Storage Specifications

The table below summarizes the manufacturer's official storage guidelines for **Mafenide** Acetate 5% Topical Solution, which are the current standard for clinical use [1] [2].

Specification	Condition	Duration
Unmixed Powder	Store at 15°-30°C (59°-86°F) in a dry place [1] [2].	N/A
Reconstituted Solution (Unopened Container)	Store at 20°-25°C (68°-77°F); limited periods at 15°-30°C (59°-86°F) are acceptable [1] [2].	Up to 28 days [1] [2].
Reconstituted Solution (Opened Container)	Store at 20°-25°C (68°-77°F) [1] [2].	Discard any unused portion after 48 hours [1] [2].

Experimental Stability Findings

Recent research challenges the 48-hour limit for opened containers, indicating the antimicrobial activity may persist much longer. The table below summarizes key experimental data.

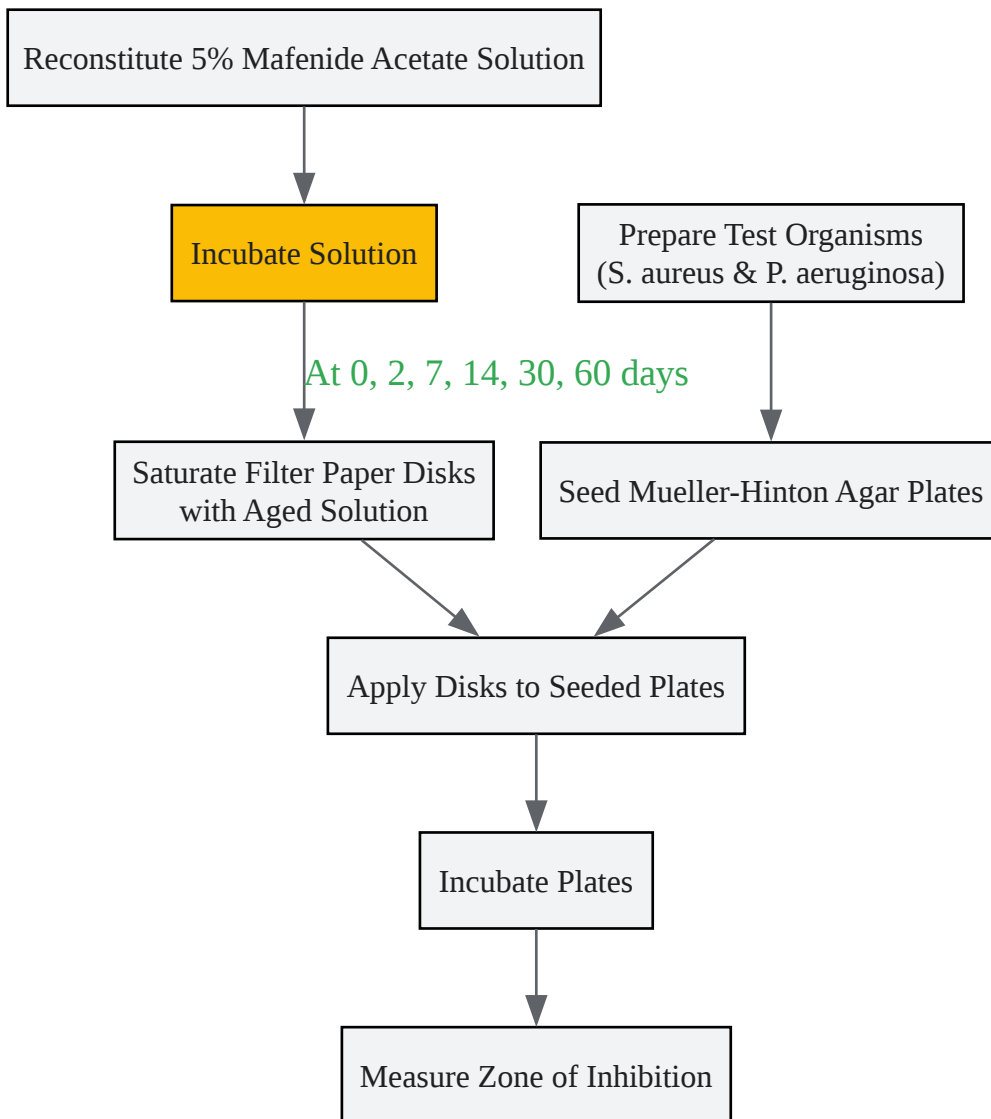
Study Focus	Storage Conditions	Key Findings on Stability & Activity
Antimicrobial Activity Duration [3]	Solution stored for up to 60 days post-reconstitution.	Chemical stability of mafenide was maintained over 90 days at all temperatures tested (2°C, 25°C, 40°C). No change in chemical structure was detected [4].
Thermal Stability & Bioactivity [4]	Solutions with/without amphotericin B stored at 2°C, 25°C, and 40°C for 90 days.	Retained efficacy (zone of inhibition >2 mm) against <i>S. aureus</i> and <i>P. aeruginosa</i> for at least 60 days after reconstitution [3]. Bioactivity against <i>S. aureus</i> began to decrease between 2-7 days. Activity against <i>P. aeruginosa</i> slowly tapered, disappearing by day 90 [4].

Experimental Protocols for Stability Assessment

For researchers aiming to replicate or build upon these findings, here are the methodologies from the key studies.

Protocol 1: Assessing Long-Term Antimicrobial Activity

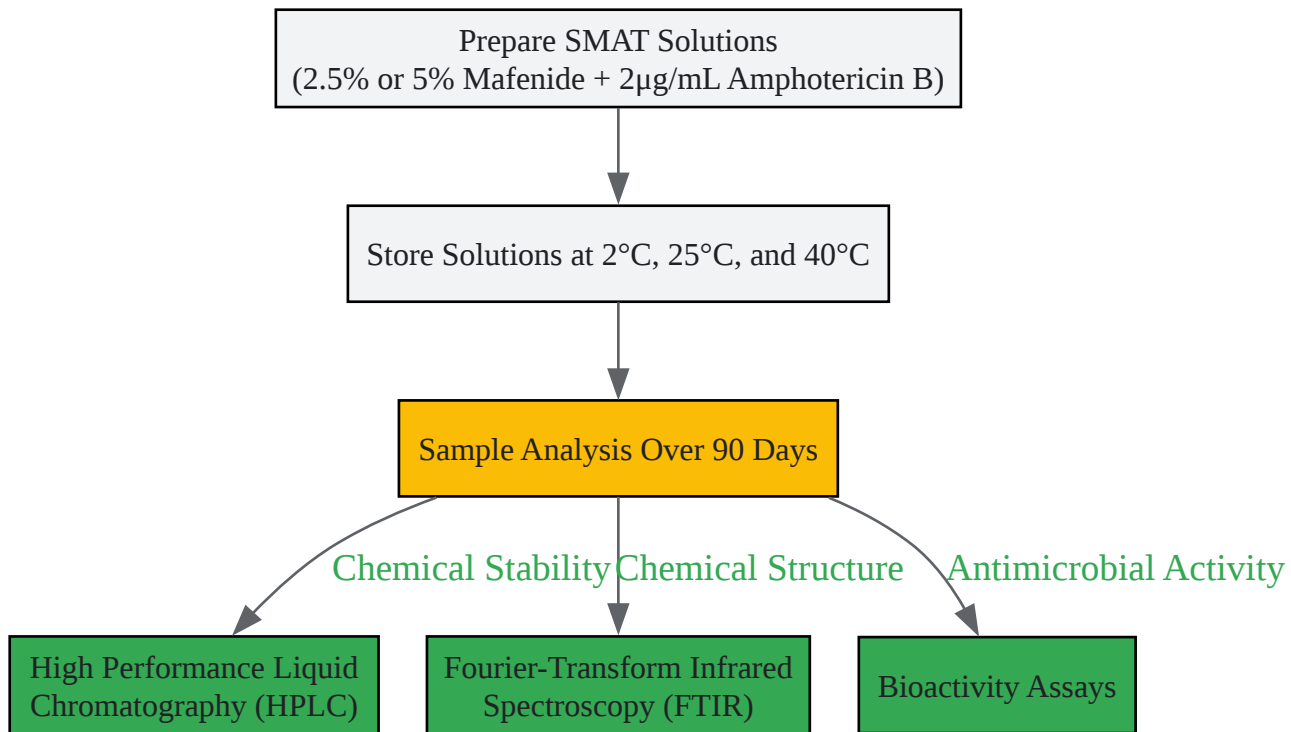
This study evaluated whether reconstituted **mafenide** acetate remains effective beyond 48 hours [3].



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Protocol 2: Evaluating Thermal Stability and Component Integrity

This study investigated the stability of a combined **mafenide** and amphotericin B (SMAT) solution under different temperatures [4].



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Key Conclusions for Researchers

- **Mafenide Component is Highly Stable:** The core **mafenide** acetate molecule demonstrates remarkable chemical stability under various storage conditions [4].
- **Adherence to Official Guidelines is Prudent for Clinical Use:** The 48-hour discard policy for opened containers remains the standard of care.
- **Significant Potential for Cost Savings Exists:** Extending the use of reconstituted solution based on experimental evidence could reduce waste and lower costs [3], though this requires further validation.

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